

"Tetramethylammonium triiodide" CAS 4337-68-2 properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Tetramethylammonium triiodide*

CAS No.: 4337-68-2

Cat. No.: B1238965

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An In-depth Technical Guide to **Tetramethylammonium Triiodide** (CAS 4337-68-2)

Introduction

Tetramethylammonium triiodide, with the CAS registry number 4337-68-2, is a quaternary ammonium polyhalide compound.[1] Its chemical formula is $C_4H_{12}I_3N$, and it has a molecular weight of 454.86 g/mol.[1] This compound is a solid characterized by its tetramethylammonium cation ($(CH_3)_4N^+$) and a linear triiodide anion (I_3^-).[2][3] It is recognized for its utility in various chemical applications, serving as a versatile reagent in organic synthesis, a subject of interest in materials science due to its structural and electronic properties, and a tool in pharmacological research.[1]

Physicochemical and Structural Properties

Tetramethylammonium triiodide is a white crystalline solid that is soluble in polar solvents like water and ethanol.[3][4] A summary of its key physical and chemical properties is presented in the table below.

Property	Value
CAS Number	4337-68-2
Molecular Formula	C4H12I3N
Molecular Weight	454.86 g/mol
Appearance	White crystalline solid
Melting Point	Estimated around 115 °C
Crystal System	Orthorhombic (one polymorph)
Space Group	Pnma (one polymorph)
Cell Dimensions	a = 10.60 Å, b = 12.53 Å, c = 21.47 Å
I ₃ ⁻ Bond Angle	176.8°
I ₃ ⁻ Bond Lengths	2.92–2.94 Å

The crystal structure of **tetramethylammonium triiodide** has been a subject of significant study, revealing that the compound exhibits polymorphism, meaning it can crystallize into different forms.^{[1][5]} This property can influence its physical characteristics and reactivity.^[1] To date, two polymorphic structures, Pnnm and P21/c, have been crystallographically characterized.^[5] The triiodide anion is stabilized by the tetramethylammonium cation through weak van der Waals interactions.^[1]

Synthesis of Tetramethylammonium Triiodide

The synthesis of **tetramethylammonium triiodide** is typically achieved through the direct reaction of tetramethylammonium iodide with elemental iodine in a suitable solvent, such as methanol or ethanol.^{[6][7]}

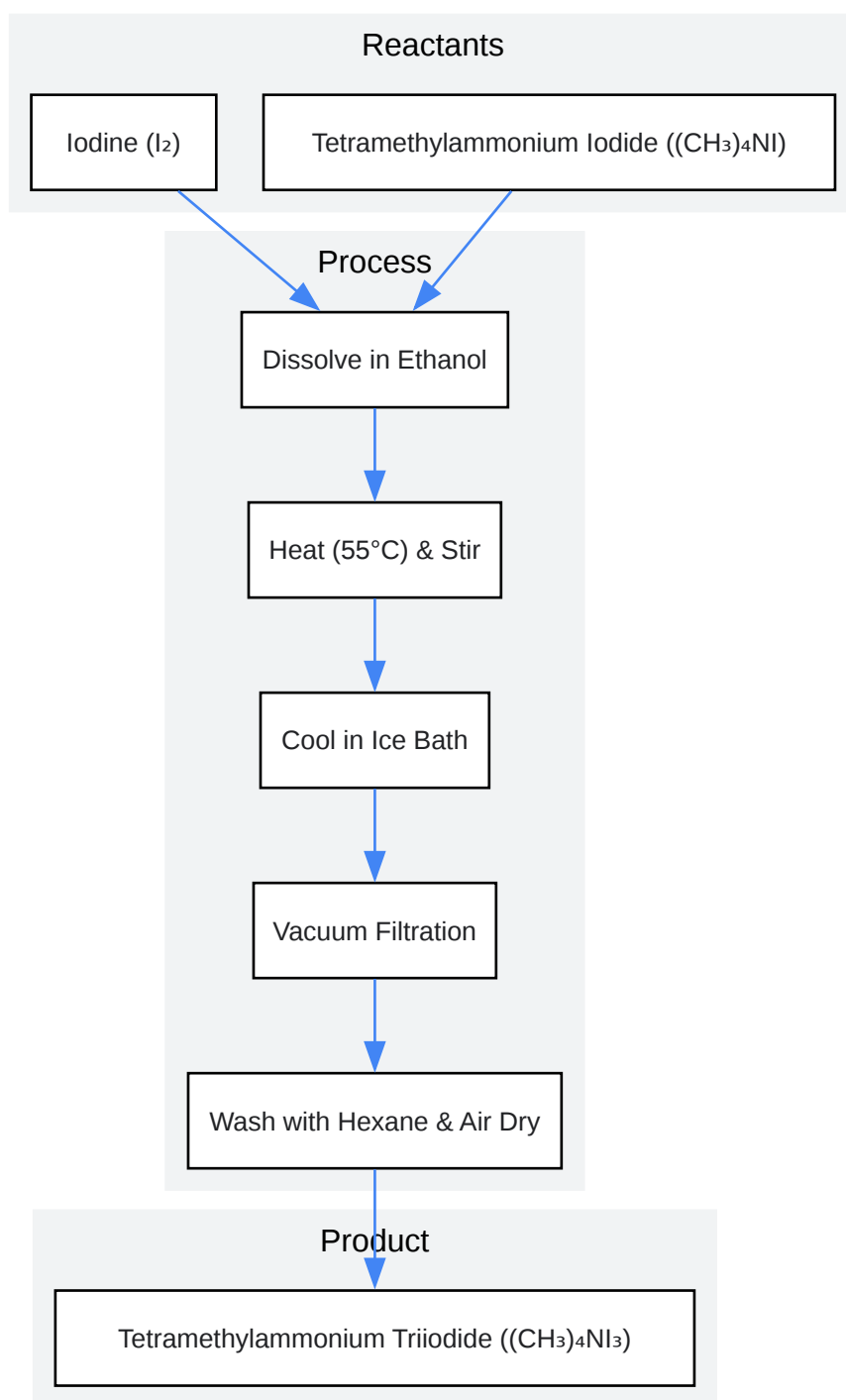
Experimental Protocol

A common laboratory-scale synthesis protocol is as follows:

- Dissolution of Iodine: In a 50 mL beaker, dissolve 0.6 g of iodine in 12 mL of ethanol.^[6]

- Addition of Tetramethylammonium Iodide: To the iodine solution, add 0.5 g of tetramethylammonium iodide.[\[6\]](#)
- Heating and Stirring: Place the beaker on a hot plate under a fume hood and gently heat the mixture to approximately 55 °C.[\[8\]](#) Stir the solution until all solids have completely dissolved. It is important to keep the beaker covered to minimize solvent evaporation.[\[6\]](#)[\[8\]](#)
- Crystallization: Once all solids are dissolved, remove the beaker from the heat and place it in an ice bath to induce crystallization.[\[6\]](#)[\[8\]](#) Avoid agitating the solution, as this can lead to the formation of smaller, impure crystals.[\[6\]](#)
- Isolation of Product: Collect the resulting crystals by vacuum filtration.[\[6\]](#)[\[8\]](#)
- Washing and Drying: Wash the collected crystals with a small amount of cold hexane until the filtrate is colorless.[\[6\]](#) The purified crystals are then air-dried overnight.[\[6\]](#)[\[7\]](#)

A typical yield for this reaction is around 71.55%.[\[6\]](#)



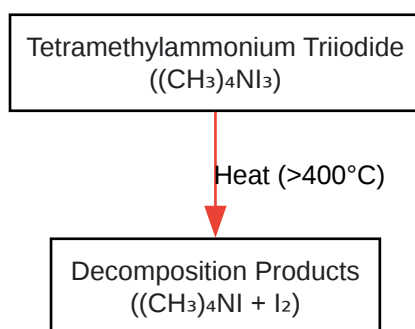
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Synthesis workflow for **Tetramethylammonium Triiodide**.

Thermal Analysis and Decomposition

The thermal stability of **tetramethylammonium triiodide** has been investigated using techniques such as Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).[1] DSC studies show phase transitions occurring between 347–353 K.[1] TGA indicates that the compound begins to decompose above 400°C when heated under a nitrogen atmosphere.[1]

The typical decomposition pathway for triiodide salts involves the loss of an iodine molecule (I_2).[5][9]



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*Thermal decomposition pathway of **Tetramethylammonium Triiodide**.*

Spectroscopic Characterization

Spectroscopic techniques are essential for the characterization of **tetramethylammonium triiodide**.

- Raman Spectroscopy: This technique is particularly useful for studying the triiodide anion. The symmetric stretch of the I_3^- ion in **tetramethylammonium triiodide** is observed at 112 cm^{-1} , which is a redshift compared to the free I_3^- ion (around 145 cm^{-1}), indicating weaker anion-cation interactions.[1]
- Single-Crystal X-ray Diffraction (XRD): XRD is the definitive method for determining the three-dimensional crystal structure of the compound, including bond lengths and angles.[1]

Experimental Protocol for Single-Crystal X-ray Diffraction

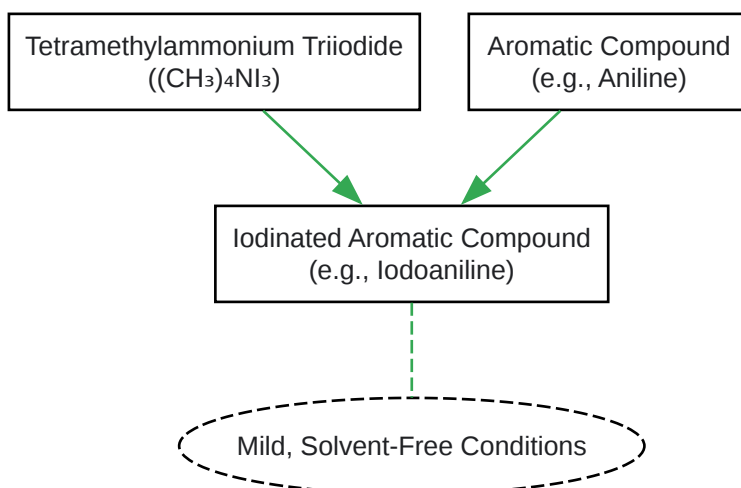
- Crystal Selection: A suitable single crystal of **tetramethylammonium triiodide** is mounted on a goniometer head.
- Data Collection: The crystal is placed in an X-ray beam and rotated. A series of diffraction patterns are collected at various crystal orientations.^[10]
- Data Processing: The collected diffraction data are processed to determine the unit cell parameters and the intensities of the reflections.^[10]
- Structure Solution and Refinement: The processed data are used to solve the phase problem and generate an electron density map of the crystal. From this map, the positions of the atoms are determined and refined to yield the final crystal structure.^[10]

Applications

Tetramethylammonium triiodide is a versatile compound with applications in several areas of scientific research.

Organic Synthesis

In organic synthesis, it serves as an effective iodinating agent for aromatic compounds.^[1] These reactions can often be carried out under mild, solvent-free conditions, achieving high yields.^[1] It is also used as a precursor for phase-transfer catalysts in various alkylation reactions.^[1]



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Role as an iodinating agent in organic synthesis.

Materials Science

The distinct structural and electronic properties of **tetramethylammonium triiodide** make it a compound of interest in materials science.^[1] Its polymorphism and temperature-dependent electrical conductivity suggest potential applications in the development of electronic and semiconducting materials.^[1]

Pharmacological Research

The tetramethylammonium cation is known for its cholinomimetic effects, meaning it mimics the action of acetylcholine.^[1] It acts as an agonist at both nicotinic and muscarinic receptors. This makes tetramethylammonium compounds, including the triiodide salt, useful tools for studying neurotransmission and receptor interactions in pharmacological research.^[1]

Safety Information

This product is intended for research purposes only and should be handled in a controlled laboratory setting. It is not for human or veterinary diagnostic or therapeutic use.^[1] Standard safety precautions for handling chemical reagents should be followed.

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